Technical Guide: Experimental Protocols for 4-(1-Bromoethyl)oxane

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Compound of Interest	
Compound Name:	*4-(1-Bromoethyl)oxane*
CAS No.:	*1506954-36-4*
Cat. No.:	*B1376199*

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Executive Summary & Compound Profile

4-(1-Bromoethyl)oxane (also known as 4-(1-bromoethyl)tetrahydropyran) is a versatile building block used to introduce the lipophilic yet polar tetrahydropyran (THP) motif into drug candidates. Unlike its primary analog [4-(2-bromoethyl)oxane], this compound features a secondary alkyl bromide.

This structural distinction dictates a fundamental shift in experimental strategy:

- Reactivity: The secondary electrophilic center is sterically hindered by the adjacent THP ring.
- Major Risk: Competition between Nucleophilic Substitution (

) and Elimination (

) is the critical failure mode. The formation of 4-vinyltetrahydro-2H-pyran is the dominant side reaction under basic conditions.
- Stereochemistry: The C1-ethyl position is chiral. Standard commercial supplies are racemic.

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Physicochemical Data Table

Property	Value	Notes
Molecular Formula		
Molecular Weight	193.08 g/mol	
Boiling Point	~85-90°C (at 15 mmHg)	Estimated - Vacuum distillation recommended.[1]
Density	1.35 g/mL	Denser than water.
Solubility	DCM, THF, DMF, Toluene	Immiscible with water.
Stability	Moisture/Light Sensitive	Hydrolyzes to alcohol; store under Argon.

Handling & Storage Protocol

Objective: Prevent hydrolysis and homolytic cleavage prior to reaction.

- Storage: Store at 2–8°C in a dedicated flammables fridge.
- Atmosphere: The compound must be kept under an inert atmosphere (Argon or Nitrogen).
- Visual Inspection: Pure compound is a clear, colorless liquid. A yellow/brown tint indicates free bromine release; redistill if degradation >5%.

Core Protocol A: N-Alkylation of Heterocycles ( )

Application: Installing the THP-ethyl tail onto amine-bearing scaffolds (e.g., piperazines, pyrazoles). Challenge: Secondary bromides react slowly in

, requiring heat which promotes

elimination. Solution: Use of a polar aprotic solvent and a "soft" base to favor substitution.

Reagents

- Substrate: Secondary Amine or Heterocycle (1.0 equiv)

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- Electrophile: **4-(1-Bromoethyl)oxane** (1.2 – 1.5 equiv)
- Base: Cesium Carbonate (

) (2.0 equiv) or DIPEA (3.0 equiv)
- Solvent: Acetonitrile (MeCN) or DMF (Anhydrous)
- Additive: Potassium Iodide (KI) (0.1 equiv) – Finkelstein catalyst

Step-by-Step Methodology

- Preparation: Flame-dry a reaction vial and purge with Argon.
- Dissolution: Dissolve the amine substrate (1.0 mmol) in anhydrous MeCN (5 mL, 0.2 M).
- Base Addition: Add

  (2.0 mmol). If solubility is an issue, switch to DMF.
- Activation: Add KI (0.1 mmol). Note: This converts the bromide to a more reactive iodide in situ.
- Addition: Add **4-(1-Bromoethyl)oxane** (1.2 mmol) dropwise via syringe.
- Reaction: Heat to 60°C for 12–18 hours.
  - Critical Control: Do not exceed 80°C. Higher temperatures exponentially favor the elimination product (vinyl-THP).
- Workup: Cool to RT. Dilute with EtOAc. Wash with water (x2) and brine (x1). Dry over

  .
- Purification: Flash chromatography. The elimination byproduct is non-polar and elutes early.

Workflow Visualization

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Figure 1: Optimized workflow for N-alkylation minimizing thermal elimination risks.

Core Protocol B: C-C Bond Formation (Malonate Alkylation)

Application: Creating carbon scaffolds. Mechanism: Classical

using a stabilized carbanion.

Reagents

- Nucleophile: Diethyl malonate (1.2 equiv)
- Base: Sodium Ethoxide (NaOEt) (1.2 equiv) – Freshly prepared recommended
- Electrophile: **4-(1-Bromoethyl)oxane** (1.0 equiv)
- Solvent: Ethanol (Anhydrous)

Step-by-Step Methodology

- Enolate Formation: Add diethyl malonate dropwise to a solution of NaOEt in EtOH at 0°C. Stir for 30 min to ensure full deprotonation.
- Addition: Add **4-(1-Bromoethyl)oxane** slowly.
- Reflux: Warm to RT, then reflux (78°C) for 6–8 hours.
  - Why Reflux? Carbon nucleophiles are less basic than amines; the risk of

    is slightly lower, allowing higher temperatures to overcome the steric hindrance of the secondary bromide.

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- Quench: Cool and quench with saturated

  .

- Isolation: Extract with diethyl ether.

Critical Troubleshooting: The Elimination vs. Substitution Balance

The most common failure is obtaining the alkene (Elimination product) instead of the coupled product.

Variable	Recommendation for Substitution ( )	Danger Zone (Promotes)
Temperature	Keep < 65°C	> 80°C
Base Sterics	Use non-bulky bases (, NaH)	Bulky bases (t-BuOK, LDA)
Solvent	Polar Aprotic (DMF, DMSO, MeCN)	Protic (EtOH, MeOH) except for specific solvolysis
Concentration	High concentration (1.0 M) favors bimolecular ( )	Low concentration favors unimolecular processes

Mechanistic Decision Tree

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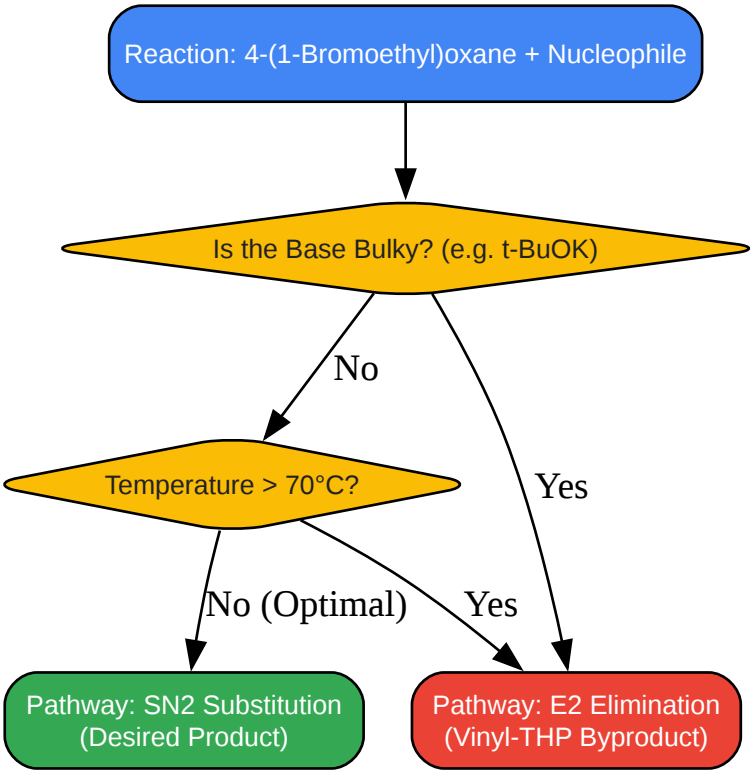

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Figure 2: Logic gate for predicting reaction outcomes based on experimental conditions.

Safety Information (Hazmat)

- GHS Classification:
  - H302: Harmful if swallowed.[2]
  - H315/H319: Causes skin and serious eye irritation.[3]
  - H335: May cause respiratory irritation.[3]
- Lachrymator: Alkyl bromides can be lachrymatory. Handle only in a fume hood.
- Spill Response: Absorb with vermiculite; neutralize with dilute ethanolic KOH if necessary (destroys the alkyl halide).

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